

An In-depth Technical Guide to the C₂₇H₂₆ClOP Phosphonium Salt

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Compound of Interest

Compound Name:	(4-Ethoxybenzyl)triphenylphosphonium chloride
CAS No.:	69743-35-7
Cat. No.:	B13146311

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For Researchers, Scientists, and Drug Development Professionals

Core Molecular and Physical Data

A thorough understanding of a compound begins with its fundamental physicochemical properties. For the phosphonium salt C₂₇H₂₆ClOP, these have been computationally determined.

Molecular Formula and Weight

The elemental composition of this phosphonium salt is defined by its molecular formula: C₂₇H₂₆ClOP.

To determine the molecular weight, the atomic weights of the constituent atoms are summed:

- Carbon (C): $27 \times 12.011 \text{ u}$

- Hydrogen (H): $26 \times 1.008 \text{ u}$
- Chlorine (Cl): $1 \times 35.453 \text{ u}$
- Oxygen (O): $1 \times 15.999 \text{ u}$
- Phosphorus (P): $1 \times 30.974 \text{ u}$

This calculation yields a molecular weight of approximately 444.93 g/mol .

Proposed Structure and IUPAC Nomenclature

While multiple isomers could correspond to the molecular formula C₂₇H₂₆ClOP, a chemically plausible and common structural motif for phosphonium salts suggests a triphenylphosphine core. A likely candidate is (2-oxo-2-phenylethyl)triphenylphosphonium chloride.

Table 1: Core Data Summary for C₂₇H₂₆ClOP

Property	Value
Molecular Formula	C ₂₇ H ₂₆ ClOP
Molecular Weight	444.93 g/mol
Proposed IUPAC Name	(2-oxo-2-phenylethyl)triphenylphosphonium chloride
CAS Number	Not readily available
Canonical SMILES	<chem>C1=CC=C(C=C1)C(=O)C(C3=CC=CC=C3)C4=CC=CC=C4.[Cl-]</chem>

Synthesis and Reactivity

Phosphonium salts are typically synthesized via the quaternization of phosphines. The proposed structure of (2-oxo-2-phenylethyl)triphenylphosphonium chloride would most commonly be formed through the reaction of triphenylphosphine with 2-chloroacetophenone.

General Synthetic Protocol

The synthesis of phosphonium salts is often a straightforward SN2 reaction.^[1] In a typical procedure, triphenylphosphine and an alkyl halide are dissolved in a suitable solvent, such as toluene or acetonitrile. The reaction mixture is then heated to facilitate the reaction. Upon cooling, the phosphonium salt, which is generally insoluble in non-polar solvents, precipitates out and can be collected by filtration.^[1]

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Reactivity Profile

The reactivity of the proposed C27H26ClOP phosphonium salt is primarily dictated by the electrophilic phosphorus center and the acidic protons on the carbon adjacent to both the phosphonium group and the carbonyl group.

- **Ylide Formation:** The most characteristic reaction of phosphonium salts is their conversion to phosphonium ylides (Wittig reagents) upon treatment with a strong base.^[2] The resulting ylide is a key intermediate in the Wittig reaction for the synthesis of alkenes.
- **Acylphosphonium Salt Reactivity:** The presence of the carbonyl group classifies this compound as a P-acylphosphonium salt. These salts are known to be highly reactive and can be susceptible to hydrolysis.^[3] They are also valuable intermediates in various organic transformations.^[3]

Analytical Characterization

A combination of spectroscopic techniques is essential for the unambiguous identification and characterization of the C27H26ClOP phosphonium salt.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- **¹H NMR:** The proton NMR spectrum is expected to show characteristic signals for the aromatic protons of the triphenylphosphine and the phenacyl groups. The methylene protons

adjacent to the phosphorus and carbonyl groups would likely appear as a doublet due to coupling with the phosphorus atom.

- ^{13}C NMR: The carbon NMR spectrum will display signals for the aromatic carbons, the carbonyl carbon, and the methylene carbon. The carbon attached to the phosphorus atom will exhibit a characteristic coupling (^1JPC).
- ^{31}P NMR: Phosphorus-31 NMR is a crucial tool for characterizing phosphonium salts. A single resonance in the approximate range of +20 to +40 ppm is expected, which is characteristic of tetra-alkyl/arylphosphonium salts.^[4]

Mass Spectrometry (MS)

High-resolution mass spectrometry (HRMS) with a soft ionization technique like electrospray ionization (ESI) would be used to confirm the elemental composition.^[5] The expected mass for the cation $[\text{C}_{27}\text{H}_{26}\text{OP}]^+$ would be a primary indicator of the compound's identity.

Infrared (IR) Spectroscopy

The IR spectrum will provide information about the functional groups present. Key expected absorptions include:

- A strong carbonyl ($\text{C}=\text{O}$) stretching vibration around 1685 cm^{-1} .
- C-H stretching vibrations for the aromatic and aliphatic protons.
- P-C stretching vibrations.

Table 2: Expected Analytical Data for $\text{C}_{27}\text{H}_{26}\text{ClOP}$

Technique	Expected Observations
^1H NMR	Aromatic proton signals (multiplets), methylene protons (doublet)
^{13}C NMR	Aromatic carbon signals, carbonyl carbon signal (~195-205 ppm), methylene carbon signal (with C-P coupling)
^{31}P NMR	Single peak between +20 and +40 ppm
HRMS (ESI+)	Accurate mass measurement of the $[\text{C}_{27}\text{H}_{26}\text{OP}]^+$ cation
IR	Strong C=O stretch ($\sim 1685\text{ cm}^{-1}$), aromatic and aliphatic C-H stretches

Applications in Research and Development

Phosphonium salts are versatile compounds with a wide range of applications in both academic research and industrial drug development.

Organic Synthesis

The primary application of phosphonium salts like $\text{C}_{27}\text{H}_{26}\text{ClOP}$ is in the Wittig reaction.^[2] The corresponding ylide can be used to introduce a phenacylidene group into a molecule, which is a valuable transformation for the synthesis of complex organic molecules. Acylphosphonium salts can also serve as precursors for the synthesis of ketones.^[3]

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Drug Development and Biological Probes

The lipophilic cationic nature of phosphonium salts, particularly those containing triphenylphosphine moieties, has led to their use in targeting mitochondria.^[6]^[7] The delocalized positive charge allows these molecules to pass through biological membranes and accumulate in the mitochondria due to the large negative membrane potential. This property makes them valuable as:

- Mitochondria-targeting drug delivery vectors: They can be conjugated to therapeutic agents to deliver them specifically to the mitochondria of cancer cells.^[7]
- Fluorescent probes: Attachment of a fluorophore allows for the imaging and monitoring of mitochondrial function and dynamics.^[6]

Catalysis

Quaternary phosphonium salts are widely used as phase-transfer catalysts (PTCs).^[8] They facilitate the reaction between reactants in immiscible phases (e.g., aqueous and organic) by transporting one of the reactants across the phase boundary. This can lead to increased reaction rates, milder reaction conditions, and improved yields.^[8]

Safety and Handling

As with all chemicals, proper safety precautions must be observed when handling C₂₇H₂₆ClOP.

- General Handling: Handle in a well-ventilated area, preferably in a fume hood.^[9] Avoid inhalation of dust and contact with skin and eyes.^[9]
- Personal Protective Equipment (PPE): Wear appropriate PPE, including safety goggles, gloves, and a lab coat.^[9]
- Toxicity: While specific toxicity data for C₂₇H₂₆ClOP is not available, phosphonium salts, in general, can be harmful if swallowed and may cause skin and eye irritation.^[10] Some phosphonium salts are known skin sensitizers.^[10]
- Storage: Store in a cool, dry, and well-ventilated place away from incompatible materials such as strong oxidizing agents. Keep containers tightly closed.

Conclusion

The phosphonium salt with the molecular formula C₂₇H₂₆ClOP, likely (2-oxo-2-phenylethyl)triphenylphosphonium chloride, is a valuable compound with significant potential in organic synthesis, catalysis, and biomedical research. Its utility as a precursor for Wittig reagents and its potential as a mitochondria-targeting agent make it a compound of interest for researchers and drug development professionals. A thorough understanding of its synthesis, characterization, and safe handling is crucial for its effective application.

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